

# melting point and boiling point of piperazine hexahydrate

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## Compound of Interest

Compound Name: *Piperazine hexahydrate*

Cat. No.: *B086462*

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## An In-Depth Technical Guide to the Thermal Properties of **Piperazine Hexahydrate**

For professionals in research, chemical sciences, and drug development, a precise understanding of the physicochemical properties of compounds like **piperazine hexahydrate** is fundamental. This guide provides a detailed overview of its melting and boiling points, supported by experimental methodologies and a summary of its key physical data.

## Physicochemical Properties of **Piperazine Hexahydrate**

**Piperazine hexahydrate** ((CH<sub>2</sub>CH<sub>2</sub>NH)<sub>2</sub>·6H<sub>2</sub>O) is the hydrated form of piperazine, an organic compound containing a six-membered ring with two opposing nitrogen atoms.<sup>[1]</sup> It presents as a colorless or white, deliquescent crystalline solid that readily absorbs water and carbon dioxide from the air.<sup>[1][2][3]</sup> This compound is freely soluble in water and alcohol but poorly soluble in diethyl ether.<sup>[1][4][5]</sup>

## Summary of Quantitative Data

The following table summarizes the key physical and thermal properties of **piperazine hexahydrate** for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> N <sub>2</sub> ·6H <sub>2</sub> O	[1][6]
Molecular Weight	194.23 g/mol	[2][6][7]
Appearance	White/colorless deliquescent crystals	[2][3][5][7]
Melting Point	42-46 °C	[2][8][9][10]
Boiling Point	125-130 °C / 145-156 °C (Decomposes)	[1][3][8][9][10]
Vapor Pressure	0.8 mmHg at 20 °C	[8]
pH (10% aq. solution)	10.5 - 12.0	[1][2][5]

Note on Boiling Point: There is a notable variance in the reported boiling point, with some sources also indicating that the compound decomposes before boiling.[9] This discrepancy may be attributed to different experimental conditions, such as pressure, or the loss of water of hydration upon heating, which would alter the substance's properties.

## Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. The capillary melting point method is a standard and widely accepted technique for this determination.

## Principle

A small, finely powdered sample of the substance is packed into a capillary tube and heated at a controlled rate in a melting point apparatus. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded as the melting point. For a pure substance, this transition occurs over a narrow range (typically < 1 °C).

## Apparatus and Materials

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or digital equivalent)
- Capillary tubes (sealed at one end)

- **Piperazine hexahydrate** sample, finely powdered
- Spatula
- Mortar and pestle (if sample is not already powdered)
- Thermometer (calibrated) or digital temperature probe

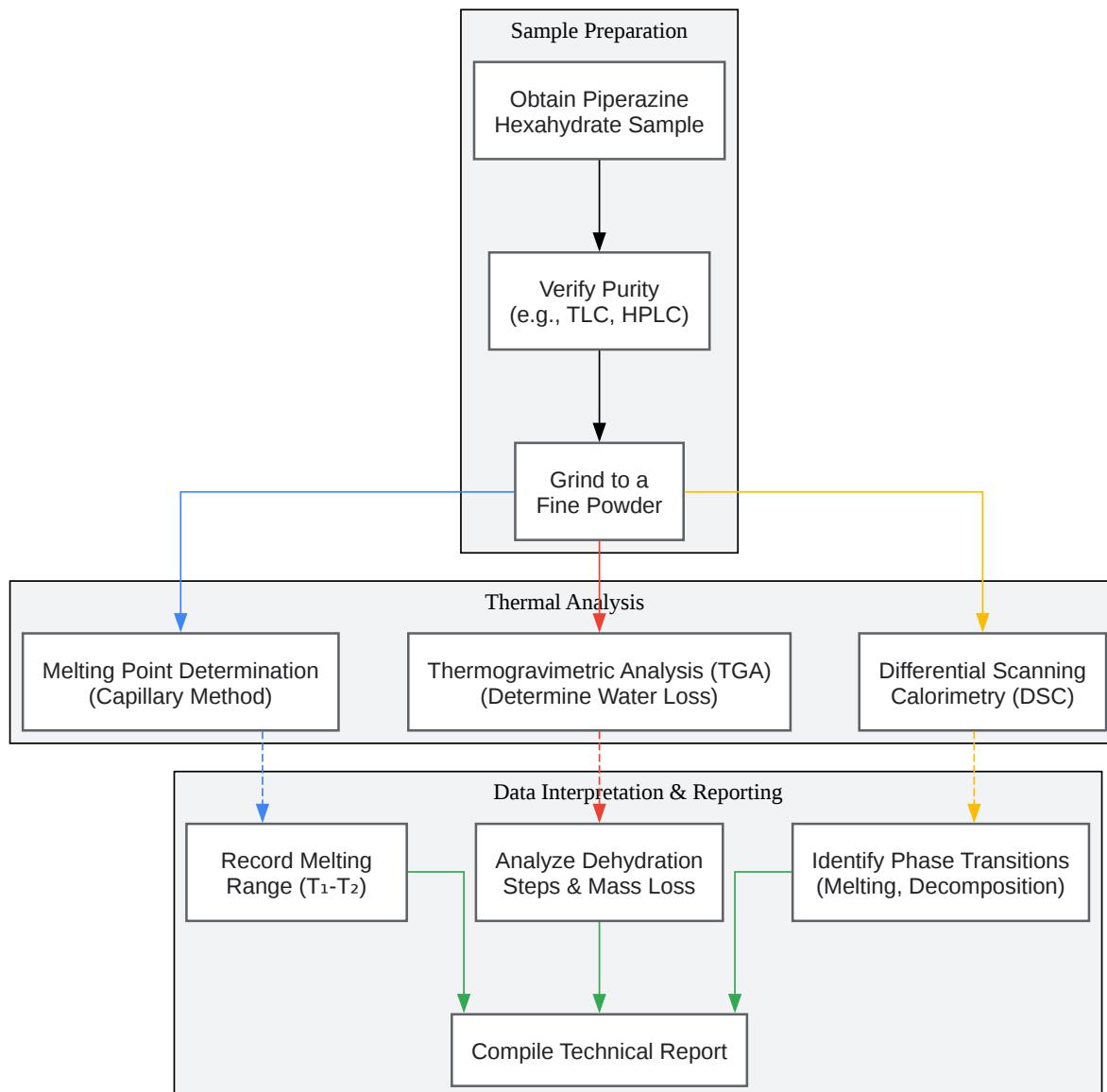
## Detailed Methodology

- Sample Preparation: Ensure the **piperazine hexahydrate** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.
- Capillary Tube Loading: Invert a capillary tube and press the open end into the powdered sample until a small amount of material enters the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down. Repeat until the sample is packed to a height of 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the heating block or bath.
- Rapid Heating (Optional): If the approximate melting point is unknown, perform a preliminary rapid heating run to quickly determine a rough estimate.
- Controlled Heating: Set the apparatus to heat at a controlled rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point (around 40 °C for **piperazine hexahydrate**). A slow heating rate is crucial for an accurate determination.
- Observation and Recording:
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.
- Reporting: The melting point is reported as the range from  $T_1$  to  $T_2$ . For **piperazine hexahydrate**, this is expected to be within the 42-46 °C range.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Post-Analysis: Allow the apparatus to cool before performing any subsequent measurements.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the thermal characterization of a hydrated compound such as **piperazine hexahydrate**.

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Caption: Workflow for the thermal analysis of a hydrated chemical compound.

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